

# 4'-Ethoxyacetophenone: A Versatile Photoinitiator for Radical Polymerization

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## Compound of Interest

Compound Name: **4'-Ethoxyacetophenone**

Cat. No.: **B044001**

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## Introduction

**4'-Ethoxyacetophenone** is a highly efficient Type I photoinitiator for free-radical polymerization, particularly suitable for applications requiring UV curing.<sup>[1]</sup> Upon exposure to ultraviolet radiation, it undergoes a Norrish Type I cleavage to generate two radical species, initiating the polymerization of various monomers, most notably acrylates and methacrylates. Its utility spans a wide range of applications, including the formulation of UV-curable coatings, inks, adhesives, and the synthesis of hydrogels for biomedical applications. These application notes provide an overview of its properties, applications, and detailed protocols for its use in photopolymerization.

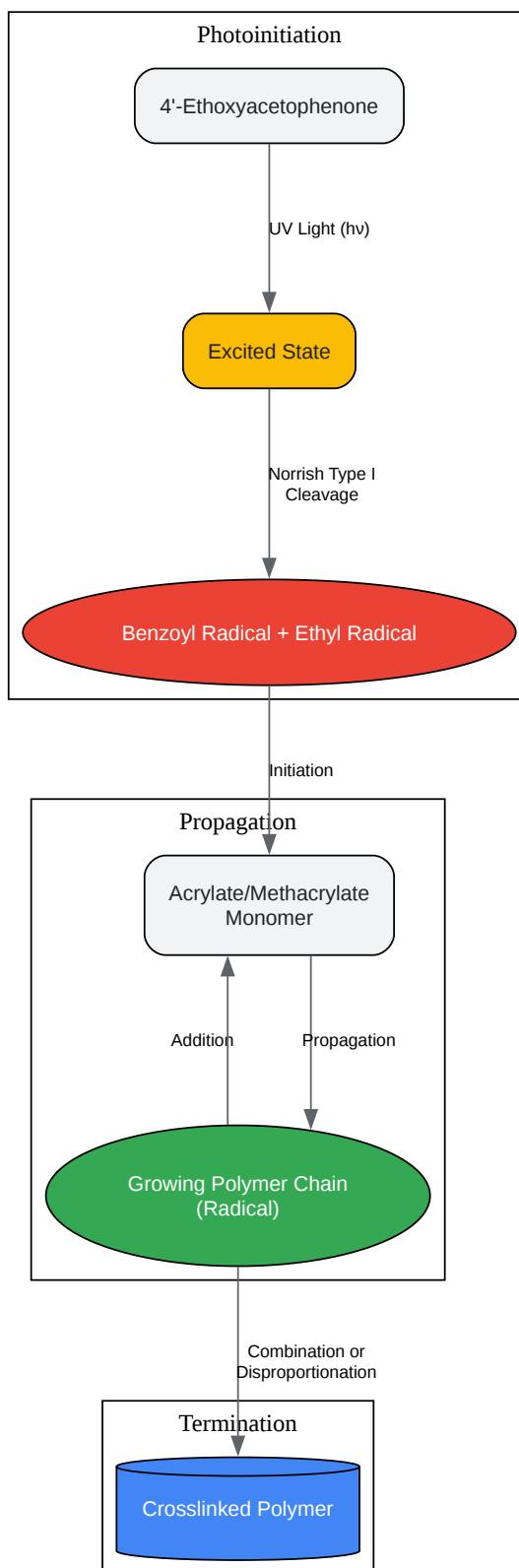
## Physicochemical Properties

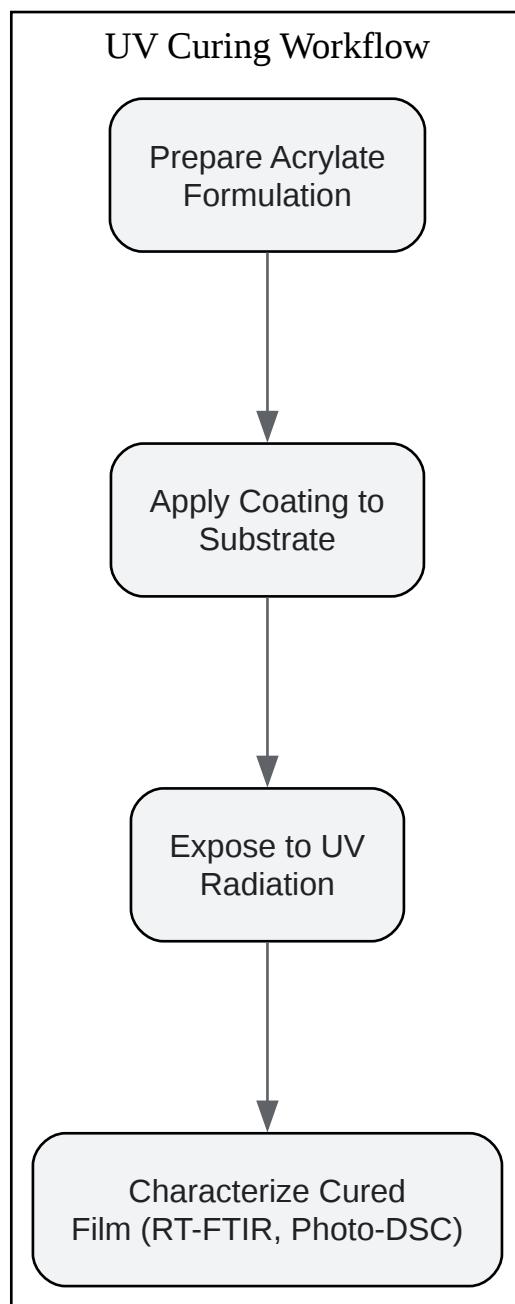
A summary of the key physicochemical properties of **4'-ethoxyacetophenone** is presented in the table below.

Property	Value
CAS Number	1676-63-7
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	164.20 g/mol
Appearance	White to off-white solid
Melting Point	36-39 °C
Boiling Point	268-269 °C
Solubility	Soluble in common organic solvents (e.g., alcohols, ketones, esters)

## Mechanism of Photoinitiation

**4'-Ethoxyacetophenone** is classified as a Type I photoinitiator, meaning it undergoes unimolecular bond cleavage upon absorption of UV light to produce free radicals.<sup>[1]</sup> The process, known as a Norrish Type I reaction, involves the homolytic cleavage of the carbon-carbon bond adjacent to the carbonyl group.





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## References

- 1. Norrish reaction - Wikipedia [en.wikipedia.org]
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